

stability testing of 5-Chloro-8-methoxyquinolin-4-ol under different conditions

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Compound of Interest

Compound Name: 5-Chloro-8-methoxyquinolin-4-ol

CAS No.: 1153084-29-7

Cat. No.: B15068477

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Technical Support Hub: Stability Profiling of **5-Chloro-8-methoxyquinolin-4-ol**

Executive Summary

Compound Identity: **5-Chloro-8-methoxyquinolin-4-ol** (CAS: 1153084-29-7) Synonyms: 5-Chloro-4-hydroxy-8-methoxyquinoline; 5-Chloro-8-methoxyquinolin-4(1H)-one.[1][2] Chemical Class: 4-Hydroxyquinoline / 4-Quinolone derivative.[3]

Critical Stability Insight: The primary stability challenge with this compound is not chemical degradation, but tautomeric equilibrium. In solution, this molecule exists in a dynamic equilibrium between the enol form (4-hydroxyquinoline) and the keto form (4-quinolone). Misinterpretation of this equilibrium often leads to false reports of "impurity peaks" or "instability." Furthermore, the 8-methoxy group introduces susceptibility to oxidative demethylation, while the quinoline nitrogen is prone to N-oxidation under stress.

Module 1: Tautomerism & Solution Stability

Addressing "Ghost Peaks" and Solubility Anomalies

Q: I observe peak splitting or a broad "hump" in my HPLC chromatogram. Is the compound degrading? A: Likely not. This is a classic signature of keto-enol tautomerism.

- Mechanism: 4-Hydroxyquinolines exist in equilibrium with their 4-quinolone tautomers. In polar solvents (MeOH, H₂O) and solid state, the 4-quinolone (keto) form usually predominates due to aromatic stabilization of the pyridone ring. In non-polar solvents, the 4-hydroxy (enol) form may be favored.
- Troubleshooting Protocol:
 - Temperature: Run the column at a higher temperature (40°C–50°C). Faster interconversion sharpens the peaks.
 - pH Adjustment: The equilibrium is pH-dependent. Ensure your mobile phase is buffered. Acidic mobile phases (0.1% Formic Acid) generally stabilize the protonated cation, collapsing the equilibrium into a single species.
 - Check UV Spectra: If using a DAD detector, compare the UV spectra of the "split" peaks. Tautomers will have identical or nearly identical mass spectra (LC-MS) but slightly shifted UV maxima.

Q: The compound precipitates or forms a gel in my aqueous formulations. Why? A: **5-Chloro-8-methoxyquinolin-4-ol** has low aqueous solubility and a tendency to stack via

-
interactions.

- Insight: Similar analogs (e.g., 5-chloro-8-hydroxyquinoline) are known hydrogelators in aqueous alcohols.^[4] The planar quinolone structure promotes supramolecular assembly.
- Solution: Avoid pure aqueous storage. Store stock solutions in DMSO or Methanol. For aqueous dilution, maintain >10% organic co-solvent or use cyclodextrin complexation to disrupt stacking.

Module 2: Forced Degradation Protocols (Stress Testing)

Standardized Workflows for ICH Q1A(R2) Compliance

Summary of Stress Conditions & Expected Outcomes

Stress Type	Condition	Duration	Expected Degradants	Mechanism
Acid Hydrolysis	1N HCl, Reflux	24 Hours	5-Chloro-4,8-dihydroxyquinoline	Ether cleavage (Demethylation of 8-OMe).
Base Hydrolysis	1N NaOH, Reflux	24 Hours	Minimal	The ether linkage is generally base-stable.
Oxidation	3% H ₂ O ₂ , RT	4–24 Hours	N-Oxide / Ring Cleavage	Electrophilic attack on Quinoline Nitrogen; Oxidative ring opening.
Photolysis	UV/Vis (1.2M lux·h)	24–48 Hours	Photodimers / Radical Species	Excited state radical formation (common in chloro-quinolines).
Thermal	80°C (Solid State)	7 Days	Stable	Crystalline lattice usually stabilizes the keto-form.

Q: Under oxidative stress (H₂O₂), I see a mass shift of +16 Da. What is this? A: This is the N-oxide derivative.

- Chemistry: The nitrogen atom in the quinoline ring is nucleophilic. Peroxides readily donate an oxygen atom to form the N-oxide ().

- Mitigation: This is a legitimate degradation pathway. Ensure formulation excipients are free of peroxides (common impurities in PEG or Polysorbates).

Q: My acid stress samples show a new peak at RRT 0.85 with a mass of -14 Da. Is this an impurity? A: This is the O-demethylated product (5-Chloro-4,8-dihydroxyquinoline).

- Chemistry: Strong acids at high temperatures can cleave the methyl ether bond at the 8-position, releasing the free phenol (8-hydroxy).
- Relevance: This mimics potential metabolism in vivo (CYP450 demethylation) but is unlikely to occur under standard storage conditions unless the pH is extremely low (<1).

Module 3: Analytical Method Optimization

Preventing Data Artifacts

Q: My peaks are tailing significantly, even with a new column. Why? A: Metal Chelation.

- The Issue: 8-Methoxy/Hydroxy quinolines are potent chelators (related to 8-hydroxyquinoline/oxine). They bind avidly to trace iron or stainless steel frits in your HPLC system.
- The Fix:
 - Chelating Agent: Add 0.1 mM EDTA to your aqueous mobile phase.
 - Column Choice: Use a column with "hybrid" particles (e.g., Waters XBridge or chemically modified silica) rather than bare silica, which has fewer active silanols.
 - System Passivation: Flush your LC system with 20% Nitric Acid (remove column first!) if the system has been idle, to remove accumulated metal ions.

Visualizing Stability & Degradation

Diagram 1: Tautomerism & Degradation Pathways

This diagram illustrates the central equilibrium and the two primary degradation routes.

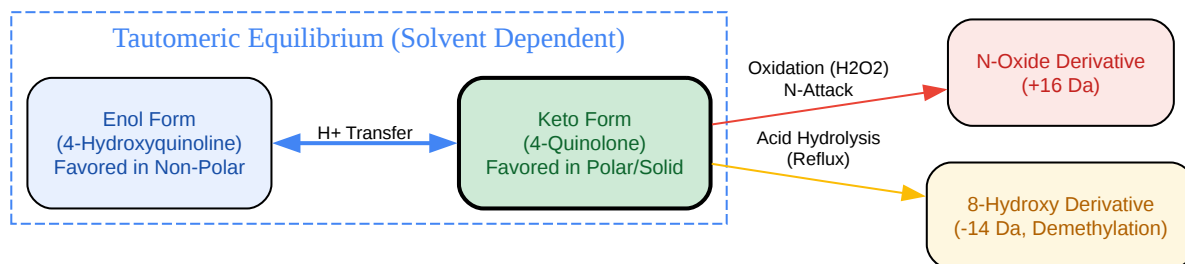


Figure 1: The 4-quinolone tautomer is the dominant stable species. Major degradation risks are N-oxidation and Acidic Demethylation.

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Diagram 2: Stability Testing Decision Tree

A logical workflow for troubleshooting stability failures.



Figure 2: Troubleshooting workflow for distinguishing true degradation from analytical artifacts.

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